

An In-Depth Technical Guide to Glycyl-DL-phenylalanine (CAS 721-66-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycyl-DL-phenylalanine

Cat. No.: B1265997

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Glycyl-DL-phenylalanine, with the CAS number 721-66-4, is a dipeptide composed of glycine and a racemic mixture of D- and L-phenylalanine. This whitepaper provides a comprehensive technical overview of its chemical and physical properties, spectroscopic data, and methods for its synthesis and analysis. Furthermore, it delves into the biological significance of this dipeptide, including its intestinal absorption, potential role in muscle protein synthesis, and its relevance in the context of drug design and development. This guide is intended to be a valuable resource for researchers and professionals working with peptides and amino acid derivatives.

Chemical and Physical Properties

Glycyl-DL-phenylalanine is a white to off-white crystalline powder. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference(s)
CAS Number	721-66-4	[1]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O ₃	[1]
Molecular Weight	222.24 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	273-275 °C (decomposes)	
Boiling Point	492.2 °C at 760 mmHg (predicted)	
Density	1.259 g/cm ³ (predicted)	
Solubility	Slightly soluble in water and DMSO.	
pKa	3.28 ± 0.10 (predicted)	
LogP	-2.29 (extrapolated)	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Glycyl-DL-phenylalanine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum provides information about the hydrogen atoms in the molecule. Key expected signals include those for the glycine alpha-hydrogens, the phenylalanine alpha- and beta-hydrogens, and the aromatic protons of the phenyl group.[2]
- ¹³C NMR: The carbon-13 NMR spectrum reveals the different carbon environments within the dipeptide. Expected signals correspond to the carbonyl carbons of the peptide bond and the carboxylic acid, the alpha-carbons of both amino acid residues, the beta-carbon of phenylalanine, and the aromatic carbons.[3]

Experimental Protocol: NMR Spectroscopy

A general protocol for obtaining NMR spectra of **Glycyl-DL-phenylalanine** is as follows:

- **Sample Preparation:** Dissolve a few milligrams of **Glycyl-DL-phenylalanine** in a suitable deuterated solvent, such as deuterium oxide (D_2O) or dimethyl sulfoxide- d_6 ($DMSO-d_6$). The choice of solvent can affect the chemical shifts of exchangeable protons (e.g., -NH and -OH).
[4]
- **Instrument:** Use a standard NMR spectrometer (e.g., 300, 400, or 500 MHz).
- **Acquisition:** Acquire 1H and ^{13}C NMR spectra using standard pulse sequences. For ^{13}C NMR, techniques like DEPT can be used to differentiate between CH , CH_2 , and CH_3 groups. 2D NMR techniques such as COSY and HSQC can be employed to establish connectivity between protons and carbons.
[5]
- **Referencing:** Chemical shifts are typically referenced to an internal standard, such as tetramethylsilane (TMS) or the residual solvent peak.
[4]

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. For **Glycyl-DL-phenylalanine**, the expected $[M+H]^+$ ion would be at m/z 223.1077. Fragmentation would likely occur at the peptide bond, yielding characteristic ions for the glycine and phenylalanine residues.

Infrared (IR) Spectroscopy

The IR spectrum will show characteristic absorption bands for the functional groups present, including:

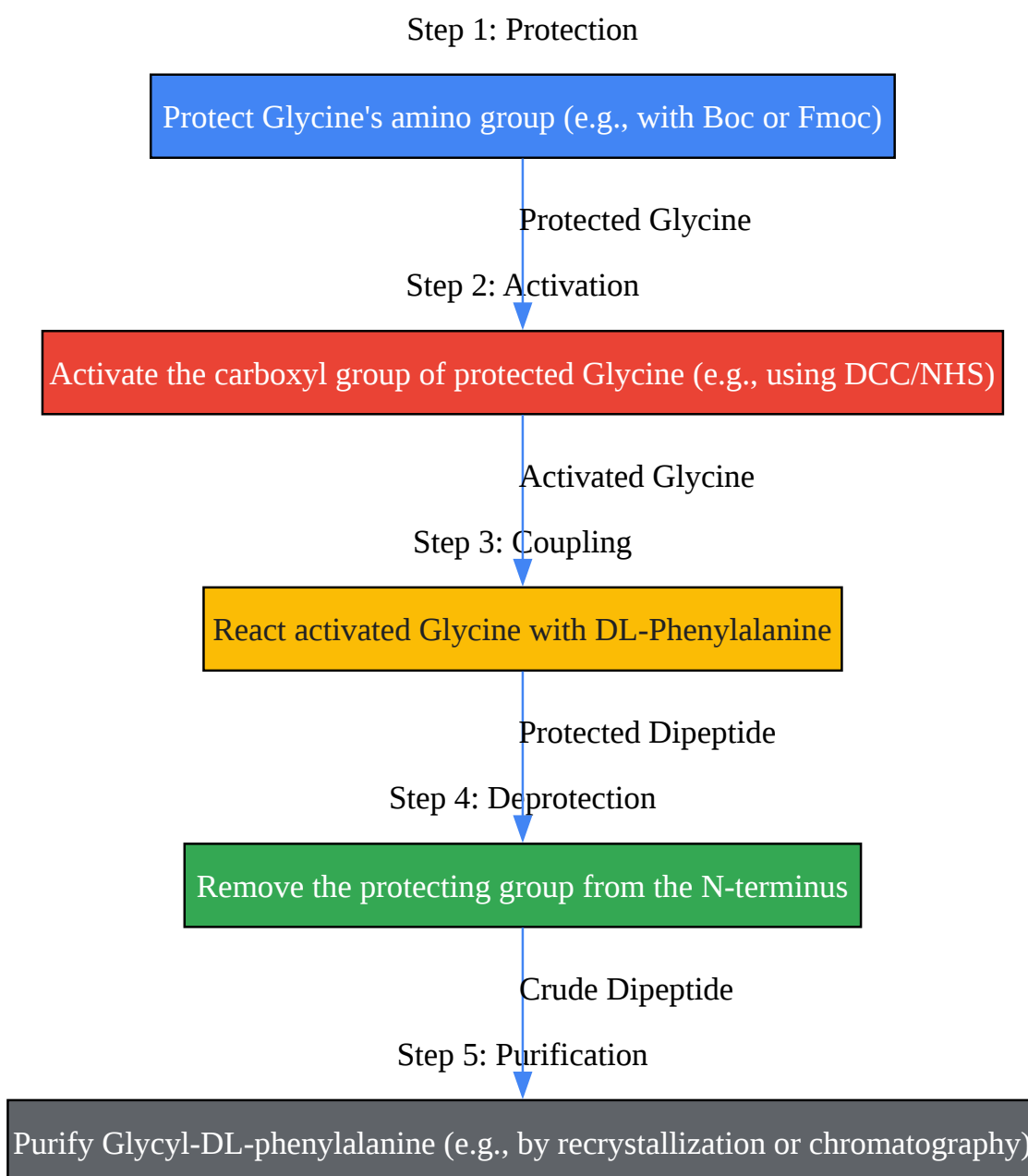
- N-H stretching of the amine and amide groups.
- C=O stretching of the carboxylic acid and the amide (peptide) bond.
- Aromatic C-H and C=C stretching of the phenyl ring.

Synthesis and Purification

The synthesis of **Glycyl-DL-phenylalanine** can be achieved through standard peptide coupling methods, either in solution-phase or on a solid support.

Experimental Protocol: Solution-Phase Peptide Synthesis

A representative workflow for the solution-phase synthesis is outlined below.



[Click to download full resolution via product page](#)

Caption: General workflow for the solution-phase synthesis of **Glycyl-DL-phenylalanine**.

Detailed Methodologies:

- **Protection:** The amino group of glycine is protected to prevent self-coupling. Common protecting groups include tert-butyloxycarbonyl (Boc) or 9-fluorenylmethyloxycarbonyl (Fmoc).
- **Activation:** The carboxylic acid of the N-protected glycine is activated to make it more reactive towards the amino group of phenylalanine. This can be achieved using coupling reagents like dicyclohexylcarbodiimide (DCC) in the presence of N-hydroxysuccinimide (NHS).
- **Coupling:** The activated glycine derivative is then reacted with DL-phenylalanine in a suitable solvent. The amino group of phenylalanine attacks the activated carboxyl group, forming the peptide bond.
- **Deprotection:** The protecting group on the N-terminus of the newly formed dipeptide is removed. For a Boc group, this is typically done with an acid like trifluoroacetic acid (TFA). For an Fmoc group, a base like piperidine is used.
- **Purification:** The crude product is purified to remove unreacted starting materials and byproducts. Recrystallization is a common method for purifying solid dipeptides.^[6] The purity of the final product can be assessed by techniques like HPLC and NMR.

Experimental Protocol: Purification by Recrystallization

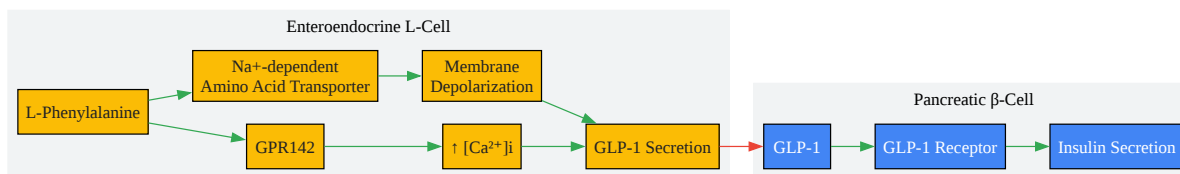
- **Dissolution:** Dissolve the crude **Glycyl-DL-phenylalanine** in a minimal amount of a hot solvent in which it is sparingly soluble at room temperature (e.g., water or an ethanol/water mixture).
- **Cooling:** Slowly cool the solution to allow for the formation of crystals. Seeding with a small crystal of the pure compound can facilitate crystallization.
- **Filtration:** Collect the crystals by filtration.

- Washing: Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Drying: Dry the purified crystals under vacuum.

Analytical Methods

High-performance liquid chromatography (HPLC) is a standard method for the analysis and quantification of **Glycyl-DL-phenylalanine**.

Experimental Protocol: HPLC Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. researchgate.net [researchgate.net]
2. GLYCYL-DL-PHENYLALANINE(721-66-4) ¹H NMR spectrum [chemicalbook.com]

- 3. feh.scs.illinois.edu [feh.scs.illinois.edu]
- 4. scs.illinois.edu [scs.illinois.edu]
- 5. State-of-the-Art Direct ^{13}C and Indirect ^1H - ^{13}C NMR Spectroscopy In Vivo: A Practical Guide - PMC [pmc.ncbi.nlm.nih.gov]
- 6. US4584399A - Purification of L-phenylalanine - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Glycyl-DL-phenylalanine (CAS 721-66-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265997#glycyl-dl-phenylalanine-cas-number-721-66-4-details]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com